

Chromatographic Separation of Lenvatinib and its Internal Standard: Application Notes and Protocols

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Compound of Interest

Compound Name: Lenvatinib-15N,d4

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This document provides detailed application notes and protocols for the chromatographic separation of Lenvatinib, a multi-targeted tyrosine kinase inhibitor, and its internal standard. The methodologies outlined below are essential for pharmacokinetic studies, therapeutic drug monitoring, and quality control of Lenvatinib in pharmaceutical formulations.

Introduction

Lenvatinib is a potent oral medication used in the treatment of various cancers, including thyroid and hepatocellular carcinoma.[1][2][3] Accurate and reliable quantification of Lenvatinib in biological matrices and pharmaceutical dosage forms is crucial for ensuring its safety and efficacy. High-performance liquid chromatography (HPLC) and ultra-performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS) are the most common analytical techniques employed for this purpose. The use of an internal standard (IS) is critical for correcting for variations in sample preparation and instrument response, thereby improving the accuracy and precision of the results.

Experimental Protocols

This section details two validated methods for the determination of Lenvatinib: a Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method suitable for routine

analysis in pharmaceutical dosage forms, and a more sensitive UPLC-MS/MS method for bioanalytical applications.

Protocol 1: RP-HPLC Method for Lenvatinib in Pharmaceutical Dosage Forms

This protocol is based on a method developed for the estimation of Lenvatinib in bulk and pharmaceutical dosage forms.[\[4\]](#)[\[5\]](#)[\[6\]](#)

1. Materials and Reagents:

- Lenvatinib reference standard
- Methotrexate (Internal Standard)[\[7\]](#)
- Acetonitrile (HPLC grade)[\[7\]](#)
- Methanol (HPLC grade)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Water (HPLC grade)
- Sodium dihydrogen phosphate[\[7\]](#)
- Orthophosphoric acid (for pH adjustment)

2. Chromatographic Conditions:

Parameter	Value
Instrument	Waters HPLC with PDA detector[4][5]
Column	YMC C18 (150 x 4.6 mm, 5 µm)[4][5]
Mobile Phase	Water: Methanol (30:70 v/v)[4][5]
Flow Rate	0.6 mL/min[4][5]
Injection Volume	20 µL[4][5]
Column Temperature	Ambient[4][5]
Detection Wavelength	240 nm[4][5][7]
Run Time	7.0 minutes[4][5]

3. Standard and Sample Preparation:

- **Standard Stock Solution:** Accurately weigh and dissolve Lenvatinib and Methotrexate in methanol to obtain a concentration of 1 mg/mL.
- **Working Standard Solution:** Dilute the stock solutions with the mobile phase to prepare a series of calibration standards.
- **Sample Preparation:** For capsule dosage forms, empty and weigh the contents of not fewer than 20 capsules. Prepare a solution in methanol equivalent to the concentration of the standard solution.

4. **System Suitability:** Before sample analysis, the chromatographic system must pass the system suitability test. The acceptance criteria are typically:

- Tailing factor for the Lenvatinib peak: ≤ 2.0
- Theoretical plates for the Lenvatinib peak: ≥ 2000
- %RSD for replicate injections: ≤ 2.0

Protocol 2: UPLC-MS/MS Method for Lenvatinib in Human Plasma

This protocol is adapted from a validated method for the quantification of Lenvatinib in human plasma, suitable for pharmacokinetic and bioequivalence studies.[\[1\]](#)[\[2\]](#)[\[8\]](#)[\[9\]](#)

1. Materials and Reagents:

- Lenvatinib reference standard
- Lenvatinib-d4 (Internal Standard)[\[1\]](#)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)[\[1\]](#)
- Isopropanol (LC-MS grade)[\[1\]](#)
- Formic acid[\[1\]](#)[\[8\]](#)[\[9\]](#)
- Ultrapure water
- Human plasma (drug-free)

2. UPLC-MS/MS Conditions:

Parameter	Value
Instrument	UPLC system coupled with a triple quadrupole mass spectrometer
Column	Synergi Fusion RP C18 (e.g., 50 x 2.1 mm, 2.5 μ m)[1]
Mobile Phase A	0.1% Formic acid in water[1][8][9]
Mobile Phase B	0.1% Formic acid in methanol/isopropanol (90:10, v/v)[1]
Flow Rate	0.6 mL/min[1]
Injection Volume	5 μ L
Column Temperature	50 °C[1]
Ionization Mode	Electrospray Ionization (ESI), Positive[1][8][9]
MRM Transitions	Lenvatinib: m/z 427.1 $\rightarrow$ 370.0; Lenvatinib-d4: m/z 432.1 $\rightarrow$ 370.0[8][9]

3. Sample Preparation (Protein Precipitation):

- To 100 μ L of plasma sample, add 200 μ L of acetonitrile containing the internal standard (Lenvatinib-d4).
- Vortex for 1 minute to precipitate the proteins.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and inject a portion into the UPLC-MS/MS system.

Quantitative Data Summary

The following tables summarize the quantitative data from various validated methods for Lenvatinib analysis.

Table 1: RP-HPLC Method Performance Data

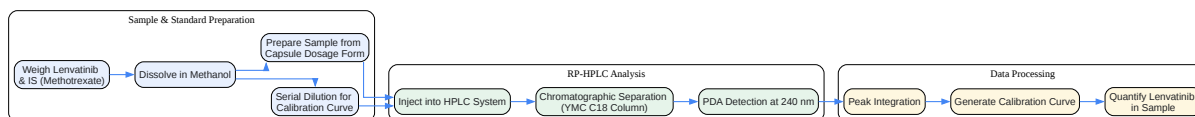
Parameter	Method 1[7]	Method 2[4][5]	Method 3[6]
Internal Standard	Methotrexate	-	-
Linearity Range	28 - 1120 ng/mL	20 - 100 µg/mL	30 - 150 µg/mL
Correlation Coefficient (r ²)	0.999	0.999	0.999
Limit of Quantification (LOQ)	28 ng/mL	1.46 µg/mL	9.92 µg/mL
Accuracy (% Recovery)	94.76%	98 - 102%	100.4%
Precision (%RSD)	2.66%	0.31 - 0.75%	0.5 - 1.0%
Retention Time (min)	4.508	2.135	4.35

Table 2: UPLC-MS/MS Method Performance Data

Parameter	Method 1[8][9]	Method 2[1][2]	Method 3[10]
Internal Standard	Lenvatinib-d5	Lenvatinib-d4	² H ₅ -Lenvatinib
Matrix	Rat Plasma	Human Plasma	Rat Plasma
Linearity Range	0.2 - 1000 ng/mL	0.5 - 2000 ng/mL	0.2 - 1000 ng/mL
Correlation Coefficient (r)	> 0.999	≥ 0.9968	-
Limit of Quantification (LOQ)	0.2 ng/mL	0.50 ng/mL	0.2 ng/mL
Accuracy (%RE)	Acceptable	96.3 to 109.0%	-1.40 to 5.06%
Precision (%RSD)	Acceptable	≤ 11.3%	1.72 to 9.58%
Recovery	-	≥ 95.6%	97.94 - 106.57%

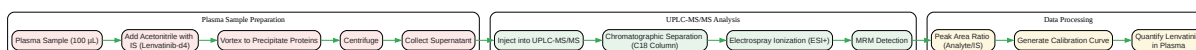
Visualizations

The following diagrams illustrate the experimental workflows for the described chromatographic methods.



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Caption: Workflow for RP-HPLC analysis of Lenvatinib.



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